

# 1-Bromo-2,2-dimethoxypropane physical properties

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## Compound of Interest

Compound Name: 1-Bromo-2,2-dimethoxypropane

CAS No.: 126-38-5

Cat. No.: B085933

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An In-depth Technical Guide to the Physical Properties of **1-Bromo-2,2-dimethoxypropane**

For researchers, scientists, and professionals in drug development, a thorough understanding of the physicochemical properties of chemical reagents is paramount for their effective application in synthesis and analysis. This document provides a comprehensive overview of the core physical properties of **1-Bromo-2,2-dimethoxypropane** (CAS No: 126-38-5), a versatile intermediate in organic synthesis.

## Core Physical and Chemical Properties

**1-Bromo-2,2-dimethoxypropane** is a stable compound under normal conditions, appearing as a clear, colorless to light yellow liquid<sup>[1][2][3][4]</sup>. It is commonly used as a reagent in organic synthesis, often as a source of the 2,2-dimethoxypropyl group or for the introduction of a bromomethyl ketone moiety after hydrolysis of the acetal. It is soluble in organic solvents such as ethanol and ether but is generally considered insoluble in water<sup>[1]</sup>.

## Data Presentation: Quantitative Physical Properties

The following table summarizes the key quantitative physical properties of **1-Bromo-2,2-dimethoxypropane**, compiled from various sources.

Property	Value	Source(s)
Molecular Formula	C <sub>5</sub> H <sub>11</sub> BrO <sub>2</sub>	[1][5][6]
Molecular Weight	183.04 g/mol	[3][5][6]
Boiling Point	83-87 °C at 80 mmHg	[3][5][6][7]
105-106 °C (at atmospheric pressure)	[1]	
Density	1.355 g/mL at 25 °C	[3][5][6][7]
1.33 g/mL	[1]	
Refractive Index (n <sub>20</sub> /D)	1.447	[3][5][6][7]
1.4465 - 1.4510	[2][4]	
Flash Point	105 °F (40.6 °C)	[3]
Vapor Pressure	4.09 mmHg at 25 °C	[3]
Solubility	Soluble in ethanol and ether; Insoluble in water.[1] A value of 38 g/L at 25°C has also been reported.[1]	[1]
Appearance	Clear colorless to pale yellow liquid	[2][4]
Assay/Purity	≥97%	[2][4][5]

## Synthesis and Experimental Protocols

The following sections detail a common synthesis route for **1-Bromo-2,2-dimethoxypropane** and generalized protocols for the determination of its key physical properties.

### Synthesis of 1-Bromo-2,2-dimethoxypropane

A common method for synthesizing **1-Bromo-2,2-dimethoxypropane** involves a two-step process starting from acetone. The first step is a bromination reaction to form 1-bromoacetone, followed by a protection reaction (acetalization) to yield the final product[8][9].

#### Step 1: Bromination of Acetone

- Dissolve acetone in a suitable solvent such as dichloromethane in a reaction vessel equipped with a stirrer, thermometer, and dropping funnel.
- Heat the solution to approximately 65 °C[8].
- Slowly add bromine to the reaction mixture while maintaining the temperature between 65-75 °C[8].
- Allow the reaction to proceed for 11-13 hours to ensure complete conversion to 1-bromoacetone[8].

#### Step 2: Acetalization of 1-Bromoacetone

- In a separate reaction vessel, dissolve the crude 1-bromoacetone obtained from Step 1 in methanol[9].
- To this solution, add trimethyl orthoformate and a catalytic amount of concentrated hydrochloric acid[8][9].
- Stir the mixture at room temperature for 2-3 hours[8]. The reaction progress can be monitored using Thin Layer Chromatography (TLC).
- Upon completion, neutralize the acid catalyst with a weak base, such as triethylamine[9].
- Remove the excess solvent and volatile reagents by rotary evaporation. The resulting crude product can be purified by distillation under reduced pressure to yield pure **1-Bromo-2,2-dimethoxypropane**[9].

## Determination of Physical Properties

The following are generalized experimental protocols for determining the physical properties of an organic liquid like **1-Bromo-2,2-dimethoxypropane**.

### Protocol 1: Boiling Point Determination by Simple Distillation

- Place a measured volume (e.g., 10-15 mL) of **1-Bromo-2,2-dimethoxypropane** into a round-bottom flask. Add a few boiling chips to ensure smooth boiling.
- Assemble a simple distillation apparatus, ensuring the thermometer bulb is positioned just below the side arm of the distillation head to accurately measure the temperature of the vapor that is distilling[10].
- Heat the flask gently.
- Record the temperature at which the liquid begins to boil and the first drop of distillate is collected. Continue to record the temperature range over which the bulk of the material distills. This range is the boiling point[10]. For substances like **1-Bromo-2,2-dimethoxypropane** with a boiling point above 100°C at atmospheric pressure, distillation under reduced pressure (vacuum distillation) is often preferred to prevent decomposition. The boiling point of 83-87 °C was recorded at a pressure of 80 mmHg[3][5][6][7].

### Protocol 2: Density Measurement

- Obtain the mass of a clean, dry pycnometer (a small glass flask of a known volume).
- Fill the pycnometer with distilled water and measure its mass to calibrate the exact volume at a specific temperature.
- Dry the pycnometer thoroughly and fill it with **1-Bromo-2,2-dimethoxypropane**.
- Measure the mass of the filled pycnometer.
- The density is calculated by dividing the mass of the compound (mass of filled pycnometer minus mass of empty pycnometer) by its volume.

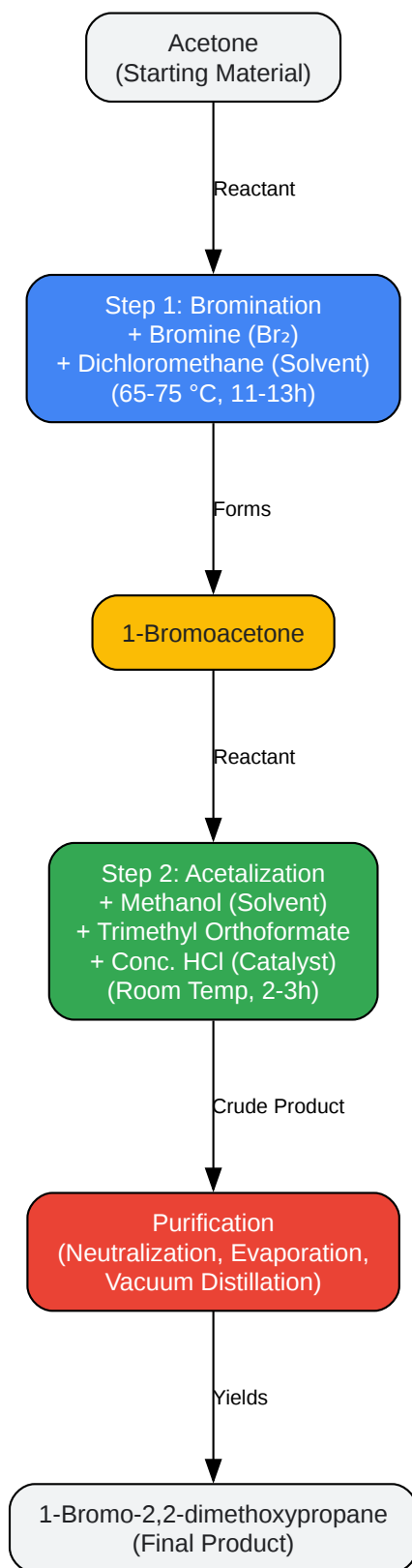
### Protocol 3: Refractive Index Measurement

- Calibrate an Abbe refractometer using a standard of known refractive index (e.g., distilled water).
- Place a few drops of **1-Bromo-2,2-dimethoxypropane** onto the prism of the refractometer.

- Close the prism and allow the temperature to equilibrate to 20 °C.
- Adjust the instrument to bring the dividing line between the light and dark fields into sharp focus on the crosshairs.
- Read the refractive index value from the instrument's scale.

## Visualization of Synthesis Workflow

The synthesis of **1-Bromo-2,2-dimethoxypropane** from acetone can be visualized as a two-step chemical workflow.



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